

# Health and safety information for 2-Phenyl-2-propanol

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## Compound of Interest

Compound Name: 2-Phenyl-2-propanol

Cat. No.: B165765

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An In-depth Technical Guide to the Health and Safety of **2-Phenyl-2-propanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **2-Phenyl-2-propanol** (CAS No. 617-94-7), also known as  $\alpha,\alpha$ -Dimethylbenzyl alcohol. The following sections detail its toxicological properties, fire and explosion hazards, handling procedures, and emergency measures, compiled to ensure safe laboratory and manufacturing practices.

## Toxicological Profile

**2-Phenyl-2-propanol** is classified as harmful if swallowed and causes skin and serious eye irritation.[1] Acute exposure can also lead to respiratory system irritation.[2]

## Quantitative Toxicity Data

The acute toxicity of **2-Phenyl-2-propanol** has been evaluated through various studies. The median lethal dose (LD50) and median lethal concentration (LC50) values are critical indicators of a substance's short-term poisoning potential. These values are summarized below.

Toxicity Data	Route	Species	Value	References
LD50	Oral	Rat	1300 mg/kg	[2][3][4]
LD50	Oral	Mouse	1400 mg/kg	[2]
LD50	Dermal	Rabbit	4300 mg/kg	[2][4][5]
Skin Irritation	Dermal	Rabbit	Severe (500 mg/24h)	[3]

## Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Phenyl-2-propanol** is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

## Experimental Protocols

The toxicological data presented are derived from standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data reliability and international acceptance.

### Acute Oral Toxicity (OECD Guideline 401, now replaced)

This test was historically used to determine the LD50 value.[6]

- Principle: A single dose of the substance is administered orally to a group of fasted animals. [6][7]

- Methodology:
  - Animal Selection: Healthy, young adult rodents (typically rats) of a single sex are used. If females are used, they should be nulliparous and non-pregnant.[6]
  - Administration: The test substance is administered by gavage in graduated doses to several groups of experimental animals.
  - Observation: Animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea), and changes in body weight for at least 14 days.[6]
  - Endpoint: The LD50 is calculated as the statistically derived single dose expected to cause death in 50% of the animals.[6] All animals are subjected to a gross necropsy.[6]
- Note: OECD 401 has been deleted and replaced by alternative methods (TG 420, 423, and 425) that use fewer animals and focus on evident toxicity rather than lethality as the primary endpoint.[7][8]

## Acute Dermal Toxicity (OECD Guideline 402)

This guideline assesses the toxic effects resulting from short-term dermal exposure.[9][10]

- Principle: The substance is applied to the skin of an animal in a single dose.[10]
- Methodology:
  - Animal Selection: The test is typically performed on adult rats.[9][11]
  - Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the animal's trunk.
  - Application: The test substance is applied uniformly over an area of at least 10% of the total body surface area and held in contact with the skin with a porous gauze dressing for a 24-hour exposure period.[11]
  - Observation: Animals are observed for mortality and systemic toxicity for 14 days. Body weight is recorded weekly.

- Endpoint: The LD50 is determined, and all animals undergo a gross necropsy.[10]

## Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[12][13]

- Principle: A single dose of the substance is applied to a small area of the skin.[13]
- Methodology:
  - Animal Selection: The albino rabbit is the preferred species.[13]
  - Application: A small amount (0.5 mL for liquids or 0.5 g for solids) of the test substance is applied to a patch of shaved skin and covered with a gauze patch.[12]
  - Exposure: The exposure duration is typically 4 hours.[12]
  - Observation: Skin reactions, primarily erythema (redness) and edema (swelling), are graded at 1, 24, 48, and 72 hours after patch removal.[12][14] The observation period may be extended to 14 days to assess the reversibility of the effects.[14]
  - Endpoint: The substance is classified based on the severity and reversibility of the skin reactions observed.[15]

## Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline determines the potential for a substance to produce irritation or damage to the eye.[1][5]

- Principle: A single dose of the substance is applied to the conjunctival sac of one eye.[1][16]
- Methodology:
  - Animal Selection: The albino rabbit is the recommended test animal.[1][16]
  - Application: A defined amount of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye remains untreated as a

control.[1][16]

- Observation: The eyes are examined for reactions to the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[1][16] The observation period can be extended to 21 days to evaluate the reversibility of effects.[4][17]
- Endpoint: The substance is classified based on the severity and persistence of ocular lesions.[1][4] The use of topical anesthetics and systemic analgesics is recommended to minimize animal pain and distress.[5]

## Fire and Explosion Hazards

**2-Phenyl-2-propanol** is a combustible solid/liquid.[2][5] It presents a slight fire hazard when exposed to heat or flame.[3]

### Flammability Data

Property	Value	References
Flash Point	87 °C (188.6 °F)	[2][4]
GHS Flammable Liquid Category	Category 4	

Note: GHS Category 4 for flammable liquids applies to liquids with a flash point > 60 °C and ≤ 93 °C.[18]

## Experimental Protocol: Flash Point Determination (ASTM D93)

The flash point is determined using a standardized closed-cup method, such as the Pensky-Martens procedure.[19]

- Principle: The sample is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite to produce a flash.[19][20]
- Methodology:

- Apparatus: A brass test cup is filled with the sample and sealed with a lid containing apertures for a stirrer, thermometer, and ignition source.[19]
- Procedure: The sample is heated and stirred at a specified rate. At regular temperature intervals, stirring is stopped, and the ignition source is dipped into the cup.[19]
- Endpoint: The temperature at which a distinct flash is observed inside the cup is recorded as the flash point.[19][21]

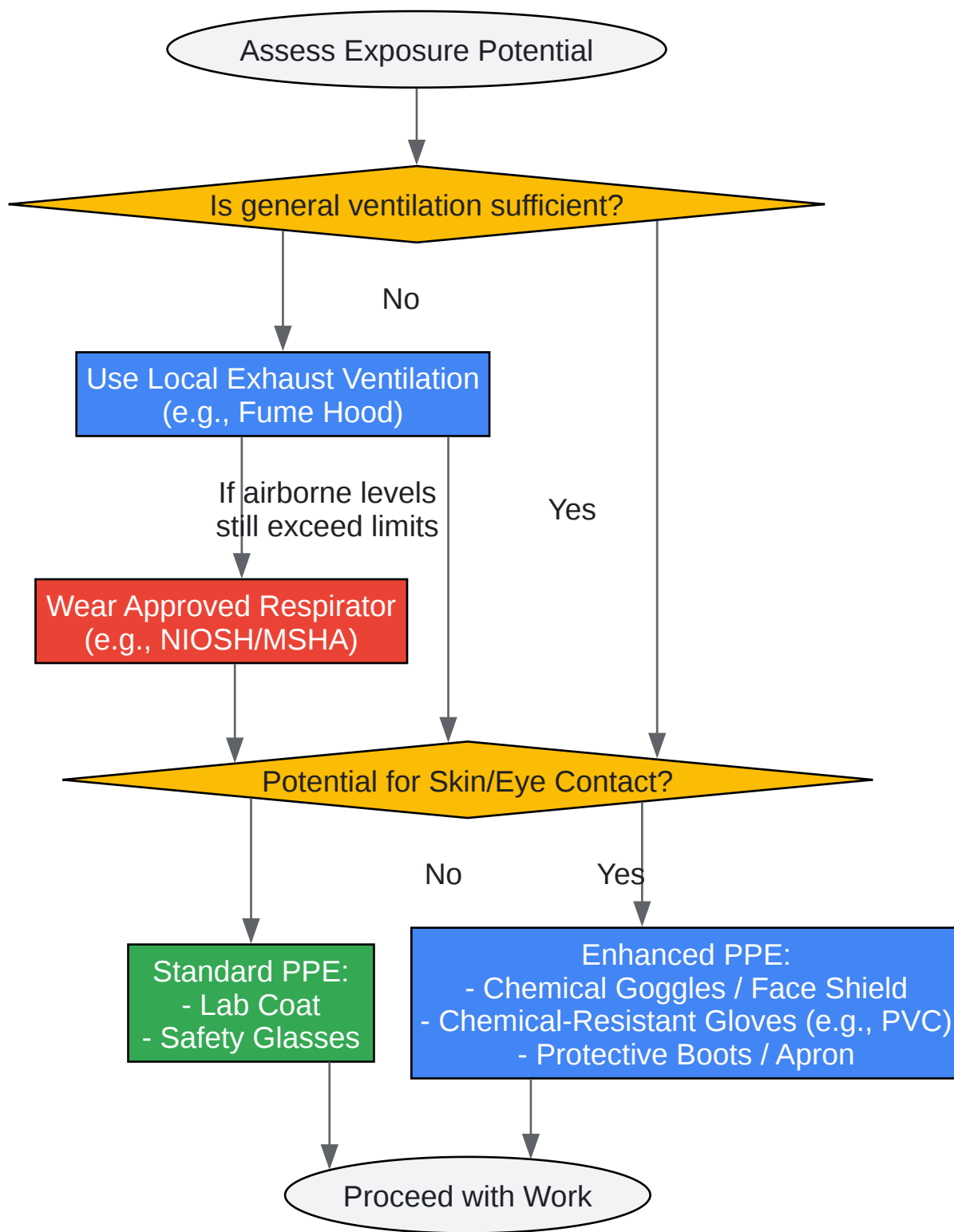
## Fire Fighting

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-stable foam, carbon dioxide (CO<sub>2</sub>), or water spray.[2][3] For large fires, water spray or fog is recommended.[2]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[2]
- Hazardous Combustion Products: Combustion produces toxic carbon oxides (CO, CO<sub>2</sub>), aldehydes, and other pyrolysis products.[2][3]
- Special Protective Equipment: Firefighters should wear full body protective clothing and self-contained breathing apparatus (SCBA).[3][12]

## Handling, Storage, and Disposal

### Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should guide the selection of appropriate controls. The following workflow illustrates the general logic for PPE selection.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

## Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[1] Do not ingest or breathe dust/mist. [2] Keep away from heat, sparks, and open flames.[12] Use in a well-ventilated area or under local exhaust ventilation.[2]
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[3] Keep away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][3][12]

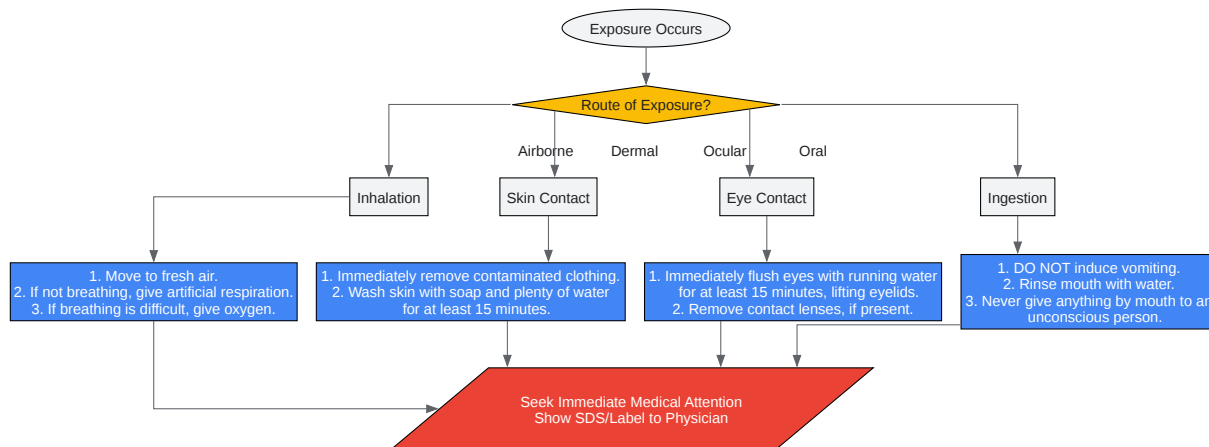
## Accidental Release and Disposal

- Spill Cleanup: Shut off all ignition sources.[2] Ventilate the area. For liquid spills, absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.[2] For solid spills, use a shovel to place the material into a waste container.[2]
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations.[2] This may involve dissolving the material in a combustible solvent and burning it in a chemical incinerator.[2]

## First-Aid Measures

Immediate medical attention is recommended in all cases of significant exposure. The following decision tree outlines the initial response steps.





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Caption: First-Aid Decision Workflow for **2-Phenyl-2-propanol** Exposure.

- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, perform artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin gently and thoroughly with soap and running water for at least 15 minutes. Seek medical attention if irritation develops or persists.[2]
- Eye Contact: Immediately flush eyes with plenty of running water for a minimum of 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present

and easy to do. Seek immediate medical attention.[2]

- Ingestion: Do NOT induce vomiting.[2] If the victim is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1][2]

## Physical and Chemical Properties

Property	Value	References
Molecular Formula	C9H12O	[5][6]
Molar Mass	136.19 g/mol	[5][6]
Appearance	White to pale-yellow solid; colorless to yellow liquid after melting	[5][19]
Melting Point	28–32 °C	[5][20]
Boiling Point	202 °C	[5][6]
Density	0.973 g/cm <sup>3</sup> at 20-25 °C	[5][6]
Solubility	Insoluble in water; Soluble in ethanol, ether, and benzene	[1][5][6]
Vapor Pressure	0.52 mm Hg at 37.8 °C	[6]

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